

Butyl(chloro)tin dihydrate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Butyl(chloro)tin dihydrate

Cat. No.: B15286375

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An In-depth Technical Guide on Butyl(chloro)tin dihydrate

This technical guide provides a comprehensive overview of the material safety data for **Butyl(chloro)tin dihydrate**, also known as Butylchlorodihydroxytin.^[1] It is intended for researchers, scientists, and professionals in drug development who handle this organotin compound. **Butyl(chloro)tin dihydrate** is a white solid used as an esterification catalyst at temperatures between 200-230°C.^[1]

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **Butyl(chloro)tin dihydrate**.

| Property | Value |
|-------------------|--------------------------------------|
| CAS Number | 13355-96-9[1][2][3] |
| Molecular Formula | C4H11ClO2Sn[1][3][4] |
| Molecular Weight | 245.29 g/mol [1][3][4] |
| Appearance | Solid[1][3] |
| Melting Point | 150 °C (decomposes)[1][3][4] |
| Boiling Point | 243.2 ± 23.0 °C (Predicted)[1][3][4] |
| Density | 1.26 g/cm ³ [1][3][4] |
| Water Solubility | 1.03 mg/L at 20°C[1][4] |
| Vapor Pressure | 0.061 Pa at 20°C[1][4] |
| LogP | 0.35 at 20°C[1] |

Hazard Identification and Safety

Butyl(chloro)tin dihydrate is classified as a hazardous chemical.[5] It is harmful if swallowed, in contact with skin, or inhaled.[3][4] It is also irritating to the eyes, skin, and respiratory system.[3][4]

GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for this compound:

| Code | Hazard Statement |
|------|-------------------------------------|
| H302 | Harmful if swallowed[2][3] |
| H312 | Harmful in contact with skin[2][3] |
| H315 | Causes skin irritation[2][3] |
| H319 | Causes serious eye irritation[3] |
| H332 | Harmful if inhaled[3] |
| H335 | May cause respiratory irritation[3] |

Precautionary Statements

Appropriate handling and personal protective equipment are crucial when working with this substance. Key precautionary statements include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Toxicological Data

The toxicological effects of **Butyl(chloro)tin dihydrate** have not been fully investigated.[6] However, the available acute toxicity data is summarized below.

| Route of Exposure | Value |
|-----------------------|---------------------------------------|
| Oral (LD50) | 500.1 mg/kg[3] |
| Dermal (LD50) | 1,100 mg/kg[3] |
| Inhalation (LC50, 4h) | 1.5 mg/L (Acute toxicity estimate)[3] |

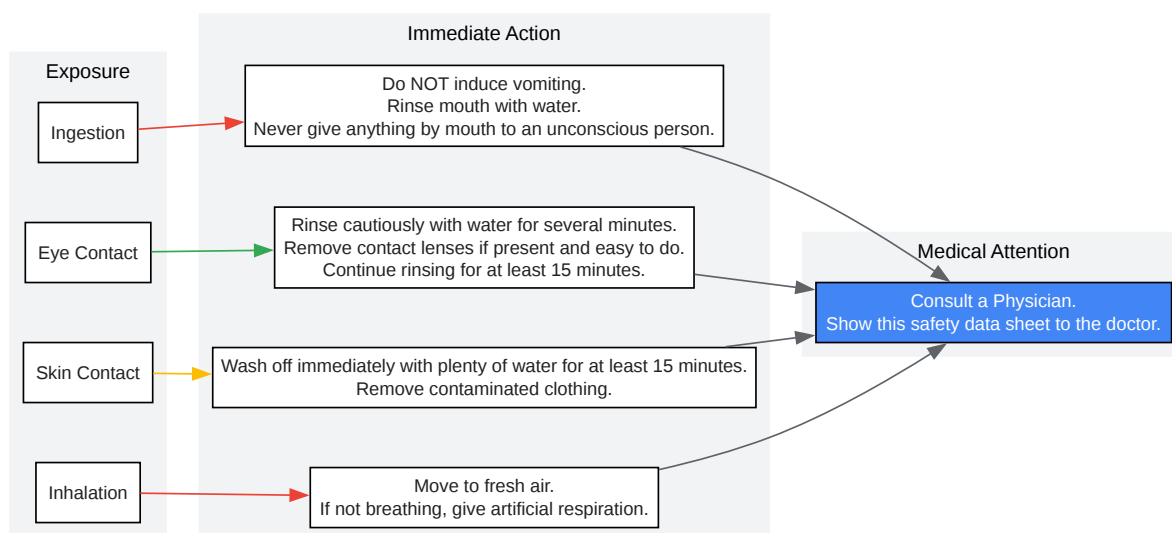
Chronic exposure may lead to adverse effects on the bone marrow, blood-forming system, and liver.[5] This compound may also cause long-lasting harmful effects to aquatic life.[5][6]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not available in standard Material Safety Data Sheets. These documents summarize the results of toxicological studies but do not provide the detailed methodologies. For specific experimental procedures, it is recommended to consult original research publications or toxicological databases.

First Aid Measures

In case of exposure, immediate medical attention is required.[6] The following diagram outlines the recommended first aid procedures.



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Caption: First aid procedures for **Butyl(chloro)tin dihydrate** exposure.

Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling

- Avoid contact with skin and eyes.[3]
- Avoid the formation of dust and aerosols.[3]
- Use in a well-ventilated area or under a chemical fume hood.[6][7]
- Do not eat, drink, or smoke when using this product.[6]
- Wash hands and any exposed skin thoroughly after handling.[6]

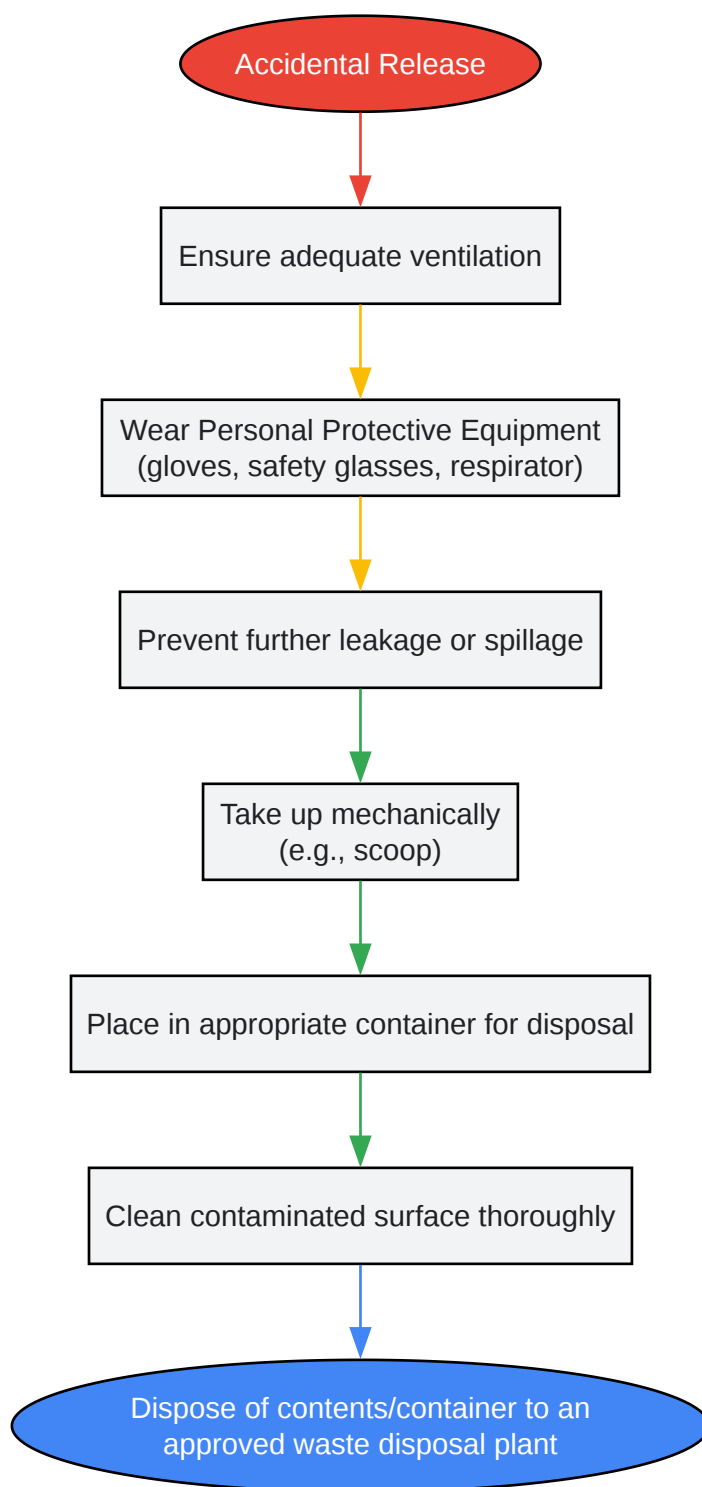
Storage

- Store in a cool, dry, and well-ventilated place.[5][7]
- Keep containers tightly closed.[5][7]
- Store below +30°C.[1][4]
- Store locked up.[6]

Accidental Release Measures

In the event of a spill, personal protective equipment should be used.[6] Spills should be contained to prevent further leakage.[5] The spilled material should be taken up mechanically and placed in appropriate containers for disposal.[5] It is important to avoid creating dust.[5] The affected area should be cleaned thoroughly.[5] Do not allow the material to contaminate the ground water system.[6]

The following workflow illustrates the general procedure for handling an accidental release.



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Caption: Workflow for accidental release response.

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Email: info@benchchem.com